

2-Methylquinoline-4-carboxylic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylquinoline-4-carboxylic acid

Cat. No.: B188263

[Get Quote](#)

A Technical Overview of 2-Methylquinoline-4-carboxylic Acid

This document provides core molecular information for **2-Methylquinoline-4-carboxylic acid**, a compound of interest to researchers and professionals in the fields of chemistry and drug development. The following sections detail its fundamental properties and structural representation.

Core Molecular Data

The essential molecular characteristics of **2-Methylquinoline-4-carboxylic acid** are summarized below. This data is fundamental for any experimental or computational work involving this compound.

Property	Value
Molecular Formula	C11H9NO2
Molecular Weight	187.19 g/mol [1][2]
IUPAC Name	2-methylquinoline-4-carboxylic acid[1][2]
CAS Number	634-38-8[1][2]

Chemical Structure

The structural formula of **2-Methylquinoline-4-carboxylic acid** is visualized below. This diagram illustrates the arrangement of atoms and bonds within the molecule, defining its chemical identity and influencing its reactivity.

Chemical structure of 2-Methylquinoline-4-carboxylic acid.

Note: The user's request for detailed experimental protocols and signaling pathways is not applicable to the fundamental molecular data presented in this document. Such information would be relevant in the context of specific biological or chemical studies involving this compound, rather than a summary of its core properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylquinoline-4-carboxylic acid | C₁₁H₉NO₂ | CID 604442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-METHYL-QUINOLINE-4-CARBOXYLIC ACID AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Methylquinoline-4-carboxylic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188263#2-methylquinoline-4-carboxylic-acid-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com